

Didodecyl disulfide molecular structure and formula

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Compound of Interest

Compound Name: *Didodecyl disulfide*

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An In-depth Technical Guide to the Molecular Structure and Formula of **Didodecyl Disulfide**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, formula, and physicochemical properties of **didodecyl disulfide**. It includes a summary of quantitative data, detailed experimental protocols for its synthesis and characterization, and visualizations of its structural relationships and experimental workflows.

Molecular Structure and Formula

Didodecyl disulfide, also known as dilauryl disulfide, is an organic sulfur compound. Its molecular structure consists of two dodecyl ($C_{12}H_{25}$) alkyl chains linked by a disulfide bridge (-S-S-).^[1]

- Molecular Formula: $C_{24}H_{50}S_2$ ^{[1][2][3][4]}
- IUPAC Name: 1-(dodecyldisulfanyl)dodecane^{[1][4]}
- Synonyms: Dilauryl disulfide, Dodecyl disulfide^{[3][4]}
- CAS Number: 2757-37-1^{[1][3][4]}
- Molecular Weight: 402.78 g/mol ^{[1][3]}

- SMILES: CCCCCCCCCCCCSSCCCCCCCCCCCCC[\[1\]](#)
- InChI Key: GAYUSSOCODCSNF-UHFFFAOYSA-N[\[1\]](#)

The disulfide bond is a key feature, influencing the molecule's chemical reactivity and physical properties. The long alkyl chains contribute to its nonpolar nature.[\[1\]](#)

Physicochemical and Spectroscopic Data

The following table summarizes the key quantitative data for **didodecyl disulfide**:

Property	Value	References
Molecular Weight	402.78 g/mol	[1] [3]
Melting Point	32.0 to 36.0 °C	[1] [5]
Boiling Point	212-216 °C (at 5 Torr)	[1] [6]
480.8 ± 14.0 °C (at 760 Torr, estimated)	[1]	
Density	0.889 g/cm ³ (predicted)	[3] [6]
Flash Point	216.1 °C	[3]
Refractive Index	1.482	[3]
S-S Bond Length	~2.05 Å	[1]
C-S-S Bond Angle	~103°	[1]
Mass Spec (M ⁺)	m/z 402	[1]

Experimental Protocols

Synthesis of Didodecyl Disulfide

A common method for the synthesis of symmetrical disulfides like **didodecyl disulfide** is the oxidation of the corresponding thiol (in this case, 1-dodecanethiol).[\[7\]](#)

Objective: To synthesize **didodecyl disulfide** from 1-dodecanethiol.

Materials:

- 1-dodecanethiol
- Oxidizing agent (e.g., iodine, hydrogen peroxide, or air with a catalyst)
- Solvent (e.g., ethanol, dichloromethane)
- Stirring apparatus
- Reaction flask
- Separatory funnel
- Rotary evaporator
- Purification setup (e.g., column chromatography)

Procedure:

- Dissolve 1-dodecanethiol in a suitable solvent in a reaction flask.
- Slowly add the oxidizing agent to the solution while stirring at room temperature.
- Monitor the reaction progress using thin-layer chromatography (TLC).
- Once the reaction is complete, quench any remaining oxidizing agent.
- Extract the product into an organic solvent and wash with water to remove any water-soluble byproducts.
- Dry the organic layer over an anhydrous salt (e.g., sodium sulfate).
- Remove the solvent under reduced pressure using a rotary evaporator.
- Purify the crude product by column chromatography to obtain pure **didodecyl disulfide**.

Characterization Methods

The structure and purity of the synthesized **didodecyl disulfide** can be confirmed using various spectroscopic techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR: Would show characteristic signals for the protons on the alkyl chains. The protons closest to the sulfur atoms would appear at a different chemical shift compared to the other methylene protons.
 - ^{13}C NMR: Would show distinct signals for the different carbon atoms in the dodecyl chains.
- Infrared (IR) Spectroscopy: The IR spectrum would be dominated by C-H stretching and bending vibrations from the alkyl chains. The S-S bond itself is a weak absorber in the IR.
- Mass Spectrometry (MS): Electron impact mass spectrometry would show a molecular ion peak (M^+) at an m/z of approximately 402.^[1] The fragmentation pattern would likely involve cleavage of the S-S bond.^[1]

Visualizations

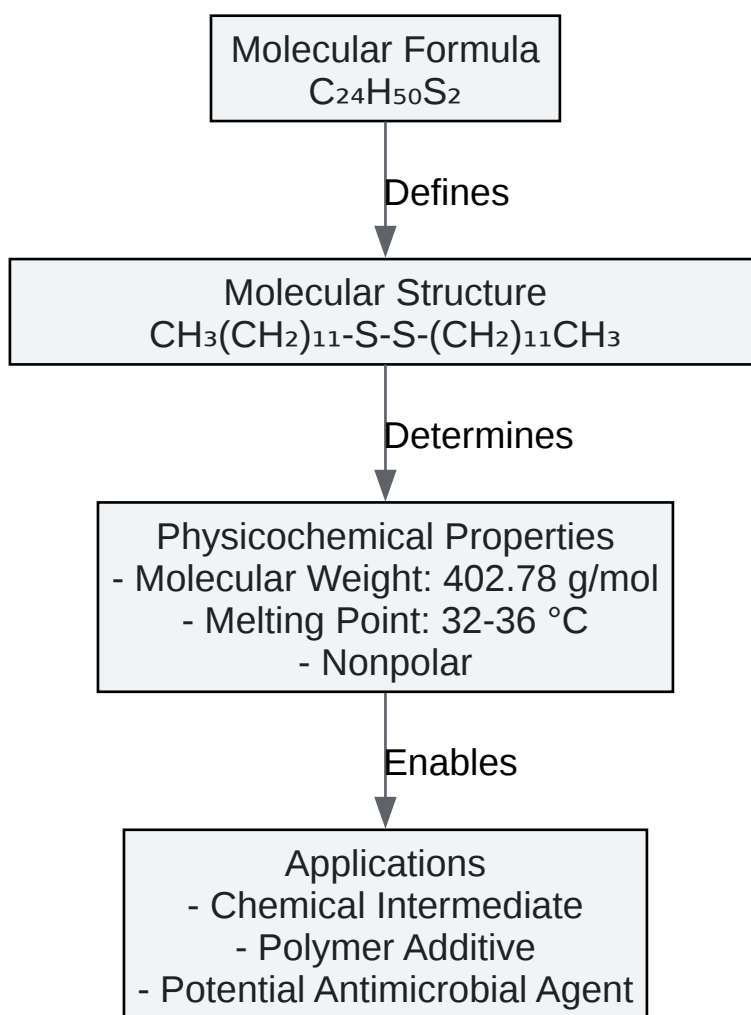


Figure 1: Structural and Property Relationships of Didodecyl Disulfide

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Caption: Figure 1: Structural and Property Relationships of **Didodecyl Disulfide**.

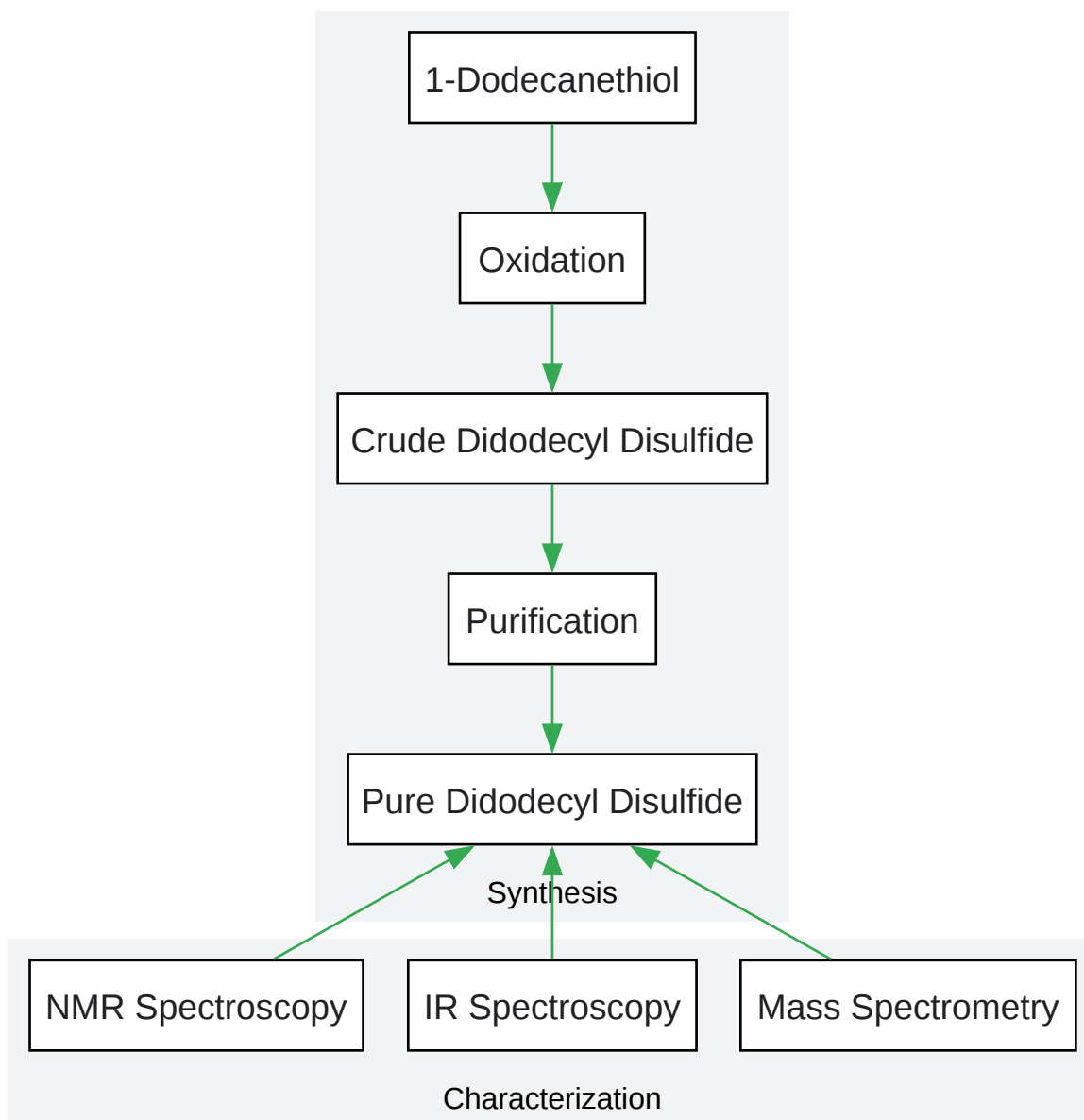


Figure 2: General Workflow for Synthesis and Characterization

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Caption: Figure 2: General Workflow for Synthesis and Characterization.

Applications

Didodecyl disulfide has several industrial and potential research applications:

- Chemical Intermediate: It serves as a precursor in the synthesis of other sulfur-containing compounds.[1]
- Polymer Additive: It can be used to modify the properties of polymers, such as enhancing thermal stability and elasticity.[1]
- Lubricant Additive: Its properties make it suitable as an additive in lubricants and metalworking fluids.[3]
- Potential Antimicrobial Agent: Some studies suggest it may have biological activity, leading to potential applications in pharmaceuticals or as a preservative.[1][3]

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